

Application Note: FERb 033 - A Selective Estrogen Receptor β Agonist

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Compound of Interest

Compound Name: FERb 033

Cat. No.: B560264

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Executive Summary

This document addresses the inquiry regarding the use of **FERb 033** in fluorescence microscopy. Based on a comprehensive review of available scientific literature, it is concluded that **FERb 033** is not a fluorescent probe and is not utilized for fluorescence microscopy applications. **FERb 033** is a well-characterized synthetic, nonsteroidal small molecule that functions as a potent and selective agonist for Estrogen Receptor β (ER β). Its utility lies in the investigation of ER β signaling pathways and their physiological and pathological roles. This document will detail the known properties and applications of **FERb 033** and briefly discuss alternative methodologies for the fluorescent imaging of estrogen receptors.

Introduction

Estrogen receptors (ERs) are a group of nuclear hormone receptors that play a crucial role in a wide array of physiological processes, including reproductive, cardiovascular, and neural functions. The two main subtypes, ER α and ER β , often exhibit different and sometimes opposing functions. Consequently, the development of subtype-selective ligands is of significant interest for both basic research and therapeutic development. **FERb 033** has emerged as a valuable research tool due to its high selectivity for ER β .

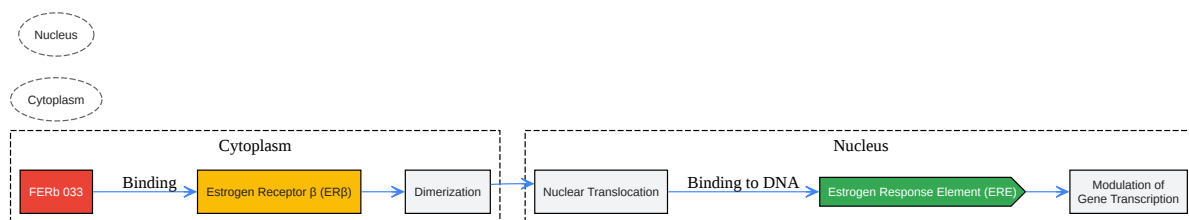
Properties of FERb 033

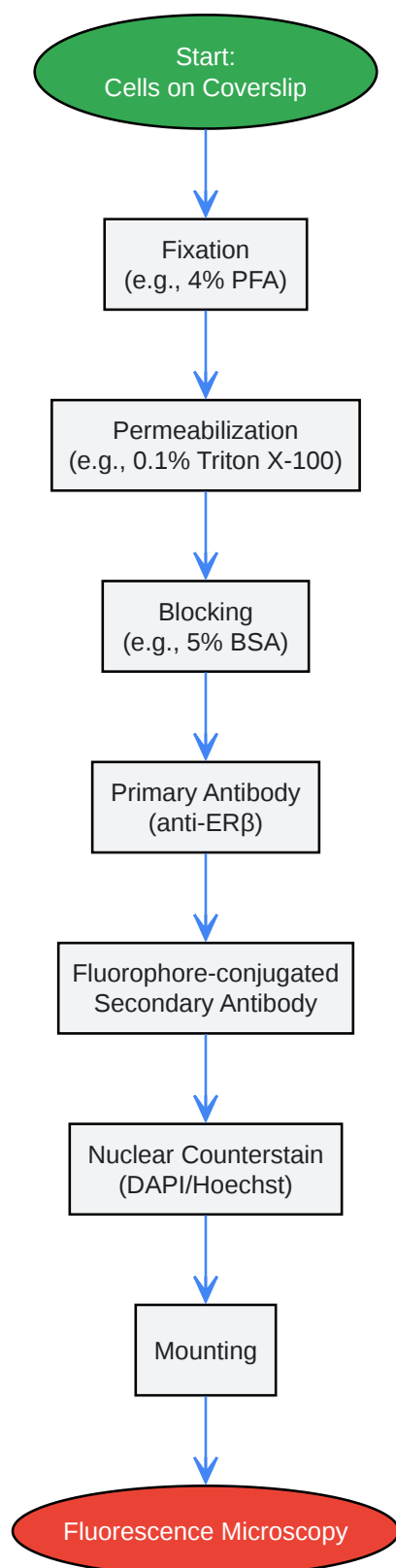
FERb 033 is a synthetic, nonsteroidal estrogen that was developed for its potent and selective agonistic activity towards ER β .^[1] Its key characteristics are summarized in the table below.

Property	Value	Reference
Chemical Name	2-Chloro-3'-fluoro-3,4'-dihydroxy-[1,1-biphenyl]-4-carboxaldehyde oxime	[1]
Molecular Formula	C13H9ClFNO3	[1]
Molar Mass	281.67 g/mol	[1]
Binding Affinity (K _i) for ER β	7.1 nM	[1][2]
EC50 for ER β	4.8 nM	[1][2]
Selectivity	62-fold selectivity for ER β over ER α	[1][2]

Mechanism of Action

As an ER β agonist, **FERb 033** binds to the ligand-binding domain of the estrogen receptor β . This binding event induces a conformational change in the receptor, leading to its dimerization and subsequent translocation to the nucleus. In the nucleus, the receptor-ligand complex binds to specific DNA sequences known as estrogen response elements (EREs) in the promoter regions of target genes, thereby modulating their transcription. The signaling pathway is depicted below.





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References

- 1. An estrogen receptor β -targeted near-infrared probe for theranostic imaging of prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. New approach for visualizing estrogen receptors in target cells using inherently fluorescent ligands and image intensification - PubMed [pubmed.ncbi.nlm.nih.gov]
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